

Personal protective equipment for handling 1-Chloro-2-methylpropyl propionate

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Compound of Interest

Compound Name: 1-Chloro-2-methylpropyl
propionate

Cat. No.: B133828

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Essential Safety and Handling Guide for 1-Chloro-2-methylpropyl propionate

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate and essential safety protocols, operational guidelines, and disposal plans for the handling of **1-Chloro-2-methylpropyl propionate** (CAS No. 58304-65-7). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Chemical Safety and Hazard Information

1-Chloro-2-methylpropyl propionate is a chemical that requires careful handling due to its potential health hazards. The following table summarizes its hazard classifications.

Hazard Class	GHS Hazard Statement
Acute Toxicity, Oral	H302: Harmful if swallowed.
Skin Corrosion/Irritation	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation.
Specific target organ toxicity — Single exposure	H335: May cause respiratory irritation.

Signal Word: Warning

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **1-Chloro-2-methylpropyl propionate**.

Protection Type	Recommended Equipment
Eye/Face Protection	Wear chemical safety goggles or a face shield. [1]
Skin Protection	Wear protective gloves (e.g., nitrile rubber) and a lab coat. [1]
Respiratory Protection	Use only in a well-ventilated area, preferably a chemical fume hood. [1]

Operational and Handling Procedures

Storage:

- Store in a tightly closed container in a dry and well-ventilated place.[\[2\]](#)
- Recommended storage temperature is between 2-8°C.
- Keep away from sources of ignition.[\[2\]](#)

Handling:

- Avoid contact with skin and eyes.[\[2\]](#)
- Avoid inhalation of vapor or mist.[\[2\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)

Emergency and First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure
If Swallowed	Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. [1]
If on Skin	Wash with soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash before reuse. [1]
If Inhaled	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell. [1]
If in Eyes	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention. [1]

Spill and Disposal Plan

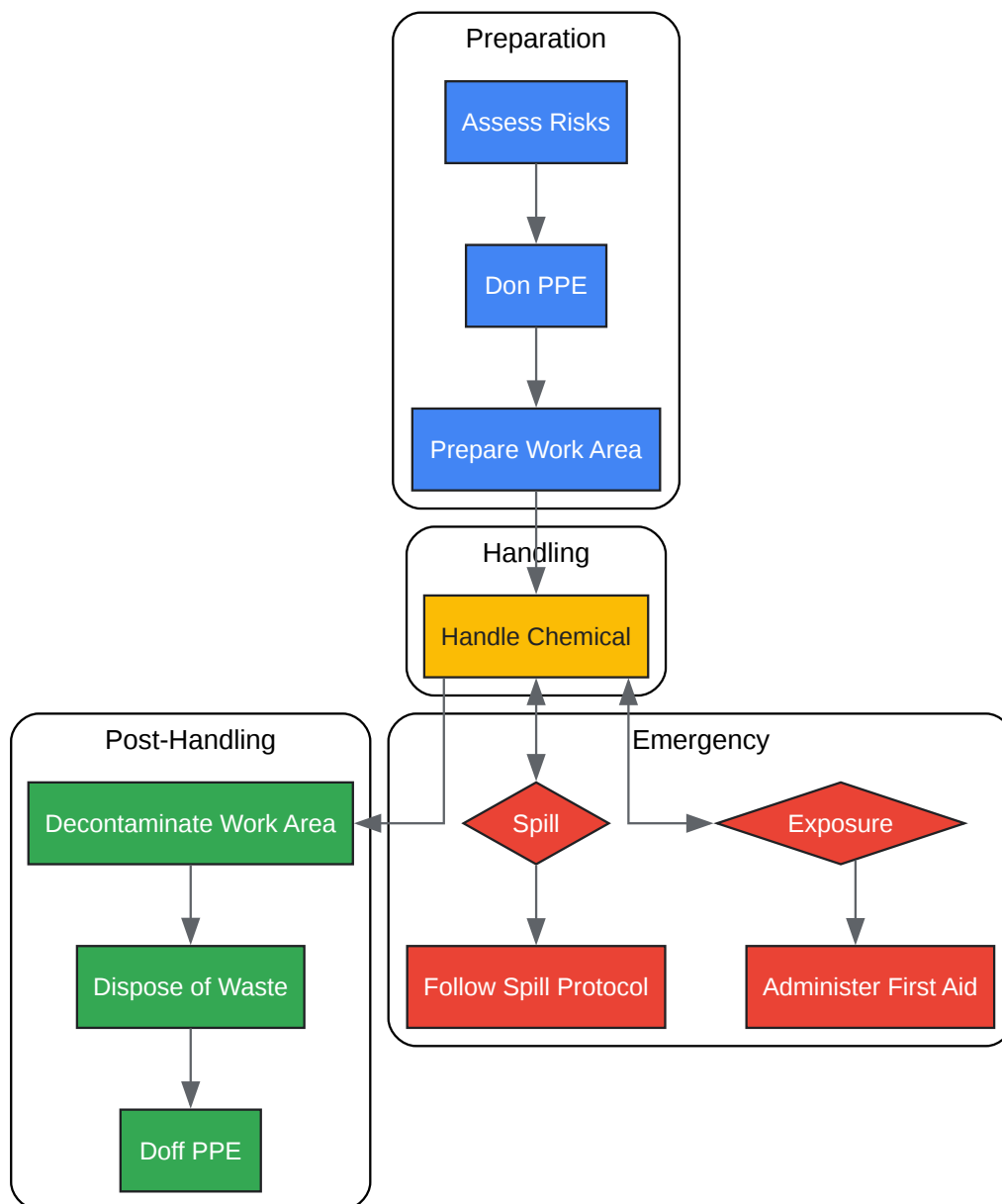
Spill Cleanup: In case of a spill, ensure the area is well-ventilated and wear appropriate PPE. [\[2\]](#) Sweep up or vacuum up spillage and collect it in a suitable container for disposal.[\[2\]](#)

Waste Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[\[1\]](#)

Safety Procedure Workflow

The following diagram illustrates the logical workflow for safely handling **1-Chloro-2-methylpropyl propionate**.

Workflow for Handling 1-Chloro-2-methylpropyl propionate



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Caption: Safety workflow for **1-Chloro-2-methylpropyl propionate**.

Disclaimer: This information is intended for trained laboratory personnel. Always consult the full Safety Data Sheet (SDS) before handling any chemical. No specific experimental protocols for the synthesis of **1-Chloro-2-methylpropyl propionate** were found in the available literature. Similarly, no quantitative toxicity data (e.g., LD50, LC50) was available in the consulted resources. Researchers should exercise extreme caution and perform a thorough risk assessment before any use.

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References

- 1. combi-blocks.com [combi-blocks.com]
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